

Personal protective equipment for handling 1-Butanamine, hydrofluoride

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Compound of Interest

Compound Name: 1-Butanamine, hydrofluoride

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Essential Safety and Handling Guide for 1-Butanamine, Hydrofluoride

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for handling **1-Butanamine, Hydrofluoride**. Given that this substance is a salt of a flammable, corrosive base (1-Butanamine) and an extremely toxic and corrosive acid (Hydrofluoric Acid), it must be handled with the utmost caution. The safety protocols outlined below are derived from the hazards associated with its constituent components, with a primary emphasis on the severe dangers of Hydrofluoric Acid (HF).

Personal Protective Equipment (PPE)

When handling **1-Butanamine, Hydrofluoride**, a comprehensive PPE strategy is mandatory to prevent exposure through skin contact, inhalation, or ingestion. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical splash goggles and a face shield	Always wear both when there is a risk of splashing.[1][2][3] Safety glasses are not sufficient.[3]
Hands	HF-resistant gloves (e.g., heavy-duty nitrile or natural rubber)	Thin, disposable gloves do not offer adequate protection.[4] It is recommended to wear a thinner disposable glove underneath the thicker HF-resistant glove.[4] Always consult the glove manufacturer's resistance data for hydrofluoric acid.[1][2]
Body	Long-sleeved lab coat and an acid-resistant apron	An apron made of natural rubber, neoprene, or viton should be worn over a lab coat.[3][4]
Clothing	Long pants and closed-toe shoes	Pants should be worn without cuffs to prevent trapping chemicals. Ensure there is no exposed skin between the shoe and ankle.[1][2]
Respiratory	Use within a certified chemical fume hood	Respiratory protection should not be necessary if all work is conducted in a properly functioning chemical fume hood.[2]

Quantitative Safety Data

The following table summarizes key quantitative safety data for the components of **1-Butanamine, Hydrofluoride**. This information is critical for risk assessment and safe handling.

Property	1-Butanamine	Hydrofluoric Acid
CAS Number	109-73-9[5][6]	7664-39-3[7]
Molecular Formula	C4H11N[5][6]	HF
Boiling Point	78 °C / 172.4 °F[5]	19.5 °C / 67.1 °F
Flash Point	-8 °C[8]	Not flammable
Exposure Limits (ACGIH TLV)	Ceiling: 5 ppm[8]	Ceiling: 2 ppm (as F)
IDLH (Immediately Dangerous to Life or Health)	2000 ppm[8]	30 ppm

Experimental Protocols

Handling and Storage:

- Work Area: All work with **1-Butanamine, Hydrofluoride** must be conducted in a certified chemical fume hood.[2][4]
- Container Compatibility: Store in chemically compatible containers such as polyethylene, polypropylene, or Teflon.[3] NEVER use glass containers, as HF reacts with silica.[3]
- Segregation: Store away from incompatible materials, including metals, glass, ceramics, strong bases, and oxidizers.[3][9]
- Personal Hygiene: Wash hands thoroughly after handling, even after removing gloves.[1][2] Avoid eating, drinking, or smoking in the work area.[9]

Spill Cleanup Protocol:

- Evacuate: In case of a large spill, evacuate the area and alert others.[3]
- Personal Protection: Before cleaning a small spill, don the appropriate PPE as detailed above.
- Neutralization: Use a spill kit specifically designed for HF, which contains a neutralizer like calcium carbonate, calcium hydroxide, or sodium bicarbonate.[3] DO NOT use silica-based

absorbents (like sand or kitty litter) as they react with HF to produce toxic silicon tetrafluoride gas.[3]

- Collection: Collect the neutralized residue using non-sparking tools and place it in a sealed, properly labeled container for hazardous waste disposal.[5][9]
- Decontamination: Decontaminate the spill area with a 10% sodium carbonate solution.[10]

Disposal Plan:

- Waste Classification: **1-Butanamine, Hydrofluoride** and any contaminated materials are considered hazardous waste.
- Containerization: Collect all waste in clearly labeled, compatible containers.[5]
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, regional, and national regulations.[5] Do not pour down the drain.[5][8]

Emergency Response Plan

In Case of Exposure, Immediate Medical Attention is Critical.

Skin Exposure:

- Immediate Action: Immediately proceed to an emergency shower or drench hose and flush the affected area with copious amounts of water for at least 5 minutes.[10]
- Remove Contaminated Items: While flushing, remove all contaminated clothing and jewelry.[1][10]
- Apply Calcium Gluconate: After flushing, apply 2.5% calcium gluconate gel to the affected area and massage it into the skin.[1][10] Reapply every 10-15 minutes until medical help arrives.[10]
- Seek Medical Attention: Call for emergency medical assistance immediately.[3]

Eye Exposure:

- Immediate Flushing: Immediately flush the eyes with large amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[3][10]
- Medical Emergency: Call for immediate medical assistance.[10]
- Do Not Use Calcium Gluconate in Eyes: Do not apply calcium gluconate gel directly into the eyes.[3]

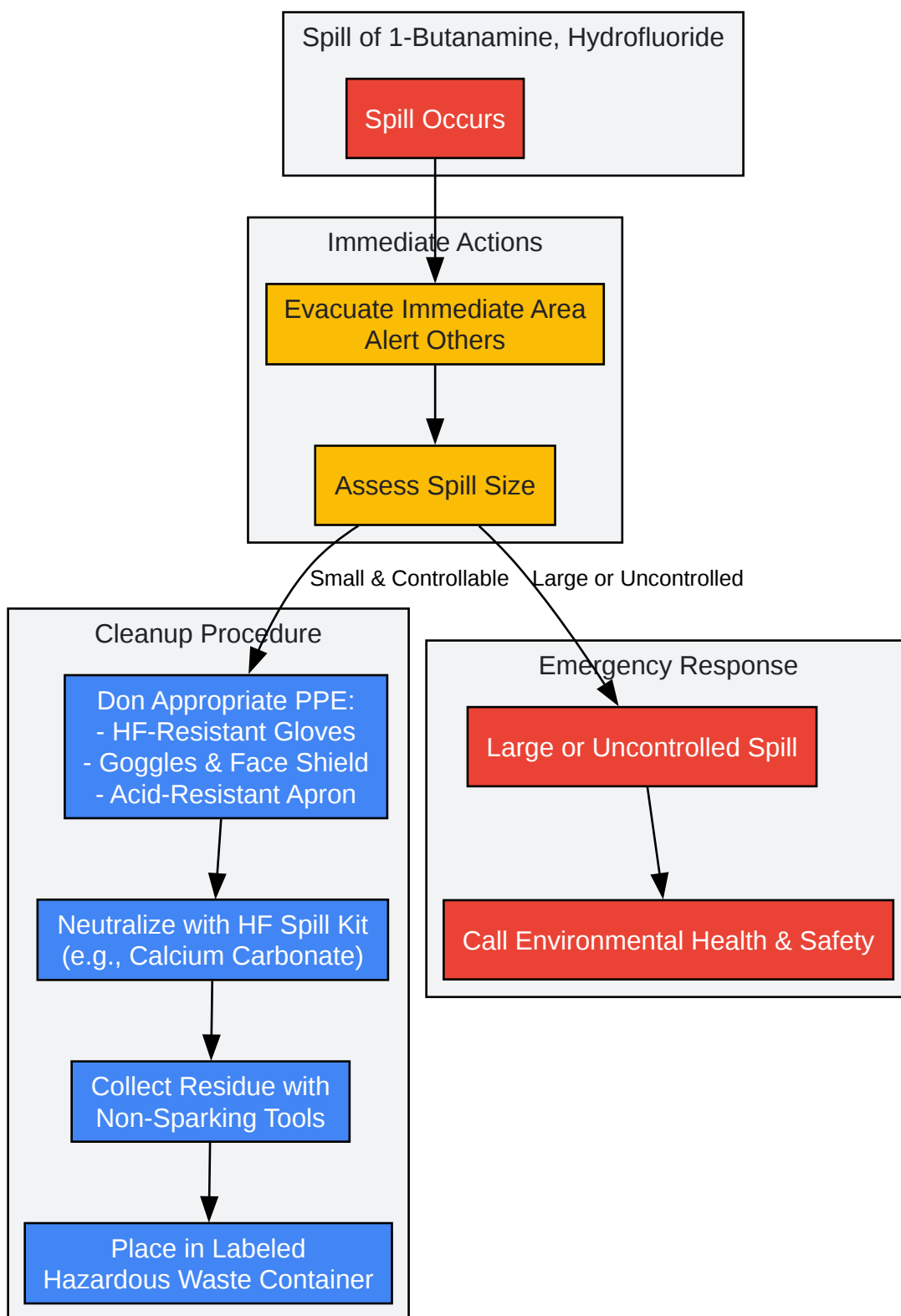
Inhalation:

- Move to Fresh Air: Immediately move the individual to fresh air.[2][10]
- Emergency Call: Call for emergency medical help.[10]
- Artificial Respiration: If the person is not breathing, provide artificial respiration.[2]

Ingestion:

- Do Not Induce Vomiting: Do not induce vomiting.[3][9]
- Dilute: If the person is conscious, have them drink large amounts of water or milk to dilute the chemical.[3]
- Seek Immediate Medical Help: Call for immediate medical attention.[3]

Workflow for a Chemical Spill



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Caption: Workflow for responding to a **1-Butanamine, Hydrofluoride** spill.

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